

# Safe handling and storage procedures for 4-Amino-3-methoxyphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Amino-3-methoxyphenol

Cat. No.: B112844

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## Application Notes and Protocols for 4-Amino-3-methoxyphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of **4-Amino-3-methoxyphenol** (CAS No: 20734-76-3). It also includes an experimental protocol for its synthesis to guide researchers in its proper use and management in a laboratory setting.

## Overview and Hazards

**4-Amino-3-methoxyphenol** is a chemical intermediate used in the synthesis of various compounds. While a valuable reagent, it presents several hazards that necessitate careful handling to ensure personnel safety and prevent environmental contamination. It is harmful if swallowed and can cause skin and serious eye irritation.[1][2] It is also harmful to aquatic life with long-lasting effects.[3]

## Hazard Identification

The primary hazards associated with **4-Amino-3-methoxyphenol** are summarized in the table below.

Hazard Statement	GHS Classification	Precautionary Statement Examples
Harmful if swallowed[1][3]	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.[3] P270: Do not eat, drink or smoke when using this product.[3] P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
Causes skin irritation[1]	Skin corrosion/irritation (Category 2)	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
Causes serious eye irritation[1][4]	Serious eye damage/eye irritation (Category 2A)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
May cause respiratory irritation[1]	Specific target organ toxicity — single exposure (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
Harmful to aquatic life with long lasting effects[3][4]	Hazardous to the aquatic environment, long-term hazard (Category 3)	P273: Avoid release to the environment.[3]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Amino-3-methoxyphenol** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	[6]
Molecular Weight	139.15 g/mol	[6]
Appearance	Brown solid	[1]
Melting Point	135 - 137 °C (275 - 278.6 °F)	[1]
Solubility	Soluble in water (40 g/L at 25°C for 4-Methoxyphenol)	[4]
Stability	Stable under recommended storage conditions. Sensitive to light, heat, and moisture.[1] [3]	[1][3]

## Safe Handling and Storage Procedures

### Engineering Controls

- Ventilation: Work with **4-Amino-3-methoxyphenol** in a well-ventilated area.[1] Use a chemical fume hood to minimize inhalation exposure, especially when handling the powder form or generating dust.
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[1]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Amino-3-methoxyphenol**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[2]
- Skin Protection:

- Gloves: Wear impervious gloves (e.g., nitrile rubber).[3]
- Clothing: Wear a lab coat or chemical-resistant suit to prevent skin contact.[1]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator.[3]

Caption: Personal Protective Equipment (PPE) selection workflow.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- The substance is sensitive to heat, light, and moisture; therefore, protect it from these elements.[3]
- It should be handled and stored under an inert gas atmosphere.[3]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[1]

## Emergency Procedures

### First Aid Measures

- If Inhaled: Move the person to fresh air.[3]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with water or shower.[3]
- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do.[3]
- If Swallowed: Immediately have the victim drink water (two glasses at most). Consult a physician.[3]

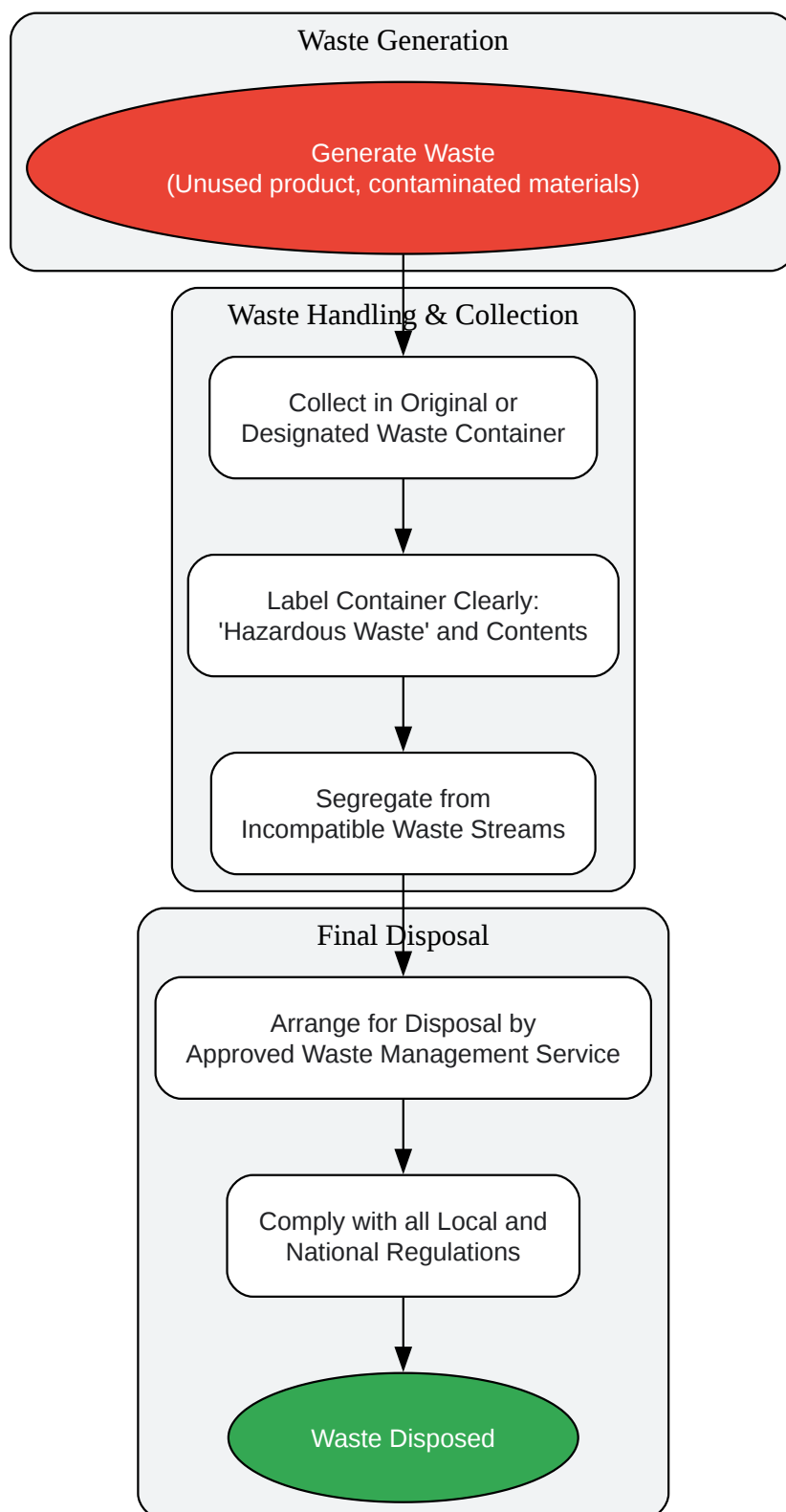
### Accidental Release Measures

- Personal Precautions: Avoid substance contact and inhalation of dust. Ensure adequate ventilation.[3]

- Environmental Precautions: Do not let the product enter drains.[3]
- Methods for Cleaning Up: Cover drains. Collect, bind, and pump off spills. Take up the material dry and dispose of it properly. Avoid generating dust.[3]

## Disposal Procedures

Waste material must be disposed of in accordance with national and local regulations.[3] Leave chemicals in their original containers and do not mix them with other waste.[3] Handle uncleaned containers as you would the product itself.[3]



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Caption: Safe disposal workflow for **4-Amino-3-methoxyphenol**.

## Experimental Protocols

### Synthesis of 4-Amino-3-methoxyphenol

This protocol describes a method for the synthesis of **4-Amino-3-methoxyphenol**.

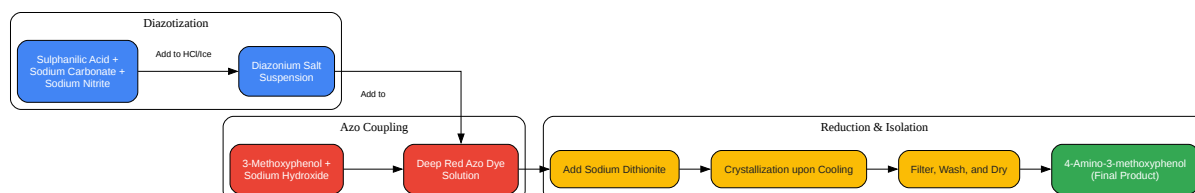
#### Materials:

- Sulphanilic acid
- Anhydrous sodium carbonate
- Sodium nitrite
- 3-methoxyphenol
- Sodium hydroxide
- Sodium dithionite
- Hydrochloric acid
- Ice
- Water
- Standard laboratory glassware (beakers, flasks, etc.)
- Stirring apparatus
- Filtration apparatus

#### Procedure:

- Dissolve 43.3 g of sulphanilic acid and 13.25 g of anhydrous sodium carbonate in 250 ml of water and cool the solution to 15°C.
- Add a solution of 18.5 g of sodium nitrite in 100 ml of water to the mixture.

- Immediately pour the resulting mixture onto a mixture of 300 ml of ice and 54 ml of hydrochloric acid. Stir at 0°C for 20 minutes.
- Add the suspension to a cooled solution of 31 g of 3-methoxyphenol and 55 g of sodium hydroxide in 300 ml of water.
- Stir the deep red solution for 1 hour, then heat it to 70°C.
- Add sodium dithionite portionwise until the color is discharged.
- Upon cooling, crystals of **4-amino-3-methoxyphenol** will form.
- Filter the crystals, wash them with water, and dry them. The expected yield is approximately 23 g (66%), with a melting point of 168°-170°C.



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Caption: Synthesis workflow for **4-Amino-3-methoxyphenol**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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